

# Solubility of Isobornyl Propionate in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isobornyl propionate*

Cat. No.: *B1207221*

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## Abstract

**Isobornyl propionate** (CAS 2756-56-1) is a bicyclic monoterpene ester utilized as a flavoring and fragrance agent.<sup>[1]</sup> Its physicochemical properties, particularly its solubility, are critical for formulation, process design, and quality control in the pharmaceutical and cosmetic industries. This technical guide provides a comprehensive overview of the known solubility profile of **isobornyl propionate**. While extensive quantitative solubility data in various organic solvents is not readily available in public literature, this document summarizes the existing qualitative and quantitative information and provides detailed experimental protocols for its determination.

## Physicochemical Properties of Isobornyl Propionate

**Isobornyl propionate** is a colorless oily liquid with a characteristic turpentine or pine-like odor.<sup>[2][3]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	2756-56-1	[1]
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O <sub>2</sub>	[1]
Molecular Weight	210.31 g/mol	[1]
Density	0.969 - 0.975 g/mL at 20°C	[4]
Boiling Point	102°C at 16 mmHg	[2]
Flash Point	94°C (closed cup)	[4]
Refractive Index	1.4600 - 1.4640 at 20°C	[4]

## Solubility Profile

### Qualitative Solubility

**Isobornyl propionate** is characterized by its lipophilic nature, stemming from its bulky bicyclic terpene structure. Literature consistently indicates that it is readily soluble in non-polar and moderately polar organic solvents while exhibiting poor solubility in highly polar solvents like water.

- Soluble in: Alcohols (e.g., ethanol), oils, and other common organic solvents.[1][2]
- Poorly soluble in: Propylene glycol, Glycerin.[2]
- Insoluble/Almost insoluble in: Water.[2][4][5]

### Quantitative Solubility Data

Quantitative, temperature-dependent solubility data for **isobornyl propionate** in a range of common organic solvents has not been extensively reported in peer-reviewed literature. The available data focuses primarily on its solubility in water, which is minimal.

Table 1: Quantitative Solubility of **Isobornyl Propionate**

Solvent	Temperature (°C)	Solubility	Method	Source(s)
Water	24	19.8 mg/L	Not Specified	[6]
Water	25	7.491 mg/L	Estimated	[7]
Ethanol	Not Specified	Soluble	Not Specified	[1]
Alcohol	Not Specified	Yes	Not Specified	[4]

Note: The term "Soluble" is a qualitative descriptor and does not represent a quantitative value.

Given the lack of published data, experimental determination is necessary to establish the precise solubility of **isobornyl propionate** in specific organic solvents relevant to a particular application.

## Experimental Protocol for Solubility Determination

The following protocol describes the Isothermal Saturation (Static Equilibrium) Method coupled with gravimetric analysis, a reliable technique for determining the equilibrium solubility of a liquid solute in a solvent.[8]

### Principle

An excess amount of the solute (**isobornyl propionate**) is mixed with a known amount of solvent. The mixture is agitated at a constant temperature for a sufficient period to achieve solid-liquid equilibrium (saturation). The concentration of the solute in the supernatant is then determined gravimetrically.

### Apparatus and Materials

- Jacketed glass vessel or sealed vials
- Thermostatic water bath with temperature control ( $\pm 0.1^{\circ}\text{C}$ )
- Magnetic stirrer and stir bars
- Analytical balance ( $\pm 0.0001\text{ g}$ )

- Syringes and syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Evaporating dish or petri dish
- Drying oven
- **Isobornyl propionate** (solute)
- Organic solvent of interest (e.g., ethanol, acetone, isopropanol)

## Methodology

- Preparation: Add an excess amount of **isobornyl propionate** to a pre-weighed, sealed vial containing a known mass of the organic solvent. The presence of a distinct undissolved phase is necessary to ensure saturation.
- Equilibration: Place the sealed vial in a thermostatic water bath set to the desired temperature. Stir the mixture vigorously using a magnetic stirrer. Allow the system to equilibrate for a minimum of 24 hours to ensure the solution is fully saturated. Periodically check if the concentration is stable.
- Sampling: After equilibration, stop the stirring and allow the vial to stand undisturbed in the thermostatic bath for at least 2 hours to allow the undissolved solute to settle.
- Analysis (Gravimetric):
  - Carefully withdraw a known mass of the clear supernatant using a pre-weighed syringe.
  - Immediately filter the sample through a syringe filter into a pre-weighed evaporating dish to remove any microscopic undissolved droplets.
  - Weigh the evaporating dish with the filtered supernatant to determine the exact mass of the saturated solution.
  - Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **isobornyl propionate** (e.g., 60-80°C).
  - Continue drying until a constant mass is achieved.

- Calculation:
  - Calculate the mass of the dissolved **isobornyl propionate** (msolute) by subtracting the mass of the empty dish from the final mass of the dish with the dry residue.
  - Calculate the mass of the solvent (msolvent) by subtracting the mass of the dissolved solute from the total mass of the saturated solution sample.
  - The solubility can be expressed in various units:
    - Mass fraction (w):  $w = \text{msolute} / (\text{msolute} + \text{msolvent})$
    - Grams per 100 g of solvent:  $(\text{msolute} / \text{msolvent}) \times 100$
    - Mole fraction (x): Convert the mass of solute and solvent to moles and calculate  $x = \text{molessolute} / (\text{molessolute} + \text{molessolvent})$

## Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **isobornyl propionate**.

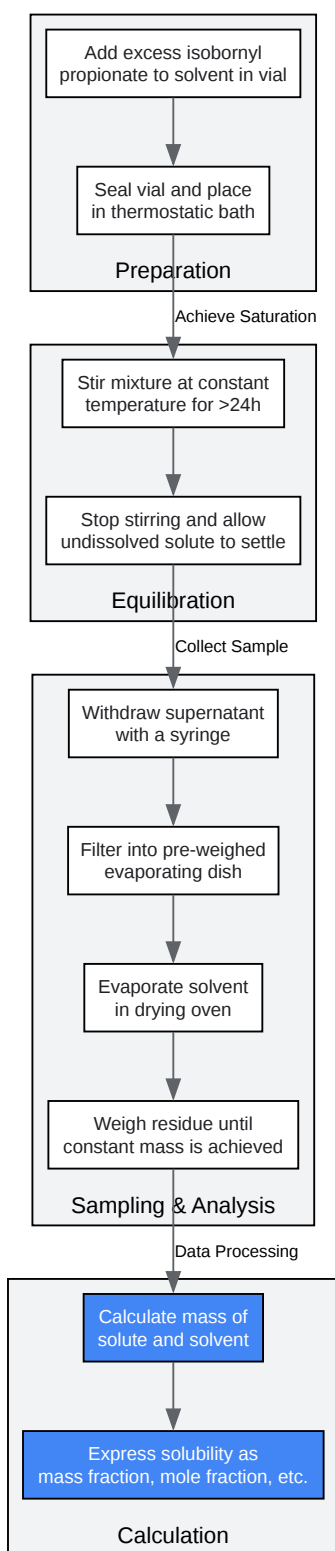


Figure 1: Experimental Workflow for Solubility Determination

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Figure 1: Experimental Workflow for Solubility Determination

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Address: 3281 E Guasti Rd

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